

A Technical Guide to the Ti_3AlC_2 MAX Phase Crystal Structure

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Compound of Interest

Compound Name: Ti_3AlC_2

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Introduction to MAX Phases

The $\text{M}_{n+1}\text{AX}_n$ (MAX) phases represent a class of ternary carbides and nitrides that are attracting significant attention from materials scientists and physicists.^{[1][2]} In this general formula, 'M' is an early transition metal, 'A' is an A-group element (typically from groups 13 or 14), and 'X' is either carbon or nitrogen.^{[1][3]} These materials possess a unique combination of ceramic and metallic properties.^{[1][2][4]} They exhibit the high elastic moduli and thermal stability characteristic of ceramics, while also demonstrating the machinability, thermal shock resistance, and electrical conductivity of metals.^{[1][2][4]}

Among the more than sixty known MAX phases, Titanium Aluminum Carbide (Ti_3AlC_2) is one of the most extensively studied.^[1] Its distinctive layered crystal structure gives rise to a remarkable set of properties, making it a candidate for high-temperature structural applications, electrode materials, and as a precursor for the synthesis of 2D materials known as MXenes.^{[1][5][6]}

Crystal Structure of Ti_3AlC_2

Ti₃AlC₂ crystallizes in the hexagonal P6₃/mmc space group (No. 194).^{[7][8][9]} The structure is characterized by a nanolaminate arrangement where layers of Ti₆C octahedra are interleaved with planes of aluminum atoms.^{[9][10]} Specifically, the structure consists of two layers of edge-sharing Ti₆C octahedra (forming a Ti₃C₂ block) that are sandwiched by a pure aluminum layer.^[10] This unique arrangement of covalent M-X bonds and metallic M-A bonds is the origin of its hybrid properties.^[11]

Crystallographic Data

The fundamental crystallographic parameters for Ti₃AlC₂ are summarized below. These values represent typical data reported from experimental measurements and theoretical calculations.

Parameter	Value	Reference
Crystal System	Hexagonal	^{[7][8]}
Space Group	P6 ₃ /mmc (No. 194)	^{[7][8][10]}
Lattice Constant, a	~3.07 Å	^[8]
Lattice Constant, c	~18.62 Å	^[8]
c/a ratio	~6.06	Calculated
Theoretical Density	~4.25 g/cm ³	^[12]
Formula Units per Cell (Z)	2	^[3]

Atomic Positions

There are two distinct titanium sites (Ti1 and Ti2), one aluminum site, and one carbon site within the unit cell. The fractional coordinates for each atom are defined by their Wyckoff positions.^[8]

Atom	Wyckoff Position	x	y	z	Reference
Ti1	4f	1/3	2/3	~0.083	[8]
Ti2	2a	0	0	0	[8]
Al	2b	0	0	1/4	[8]
C	4f	1/3	2/3	~0.147	[8]

Note: The 'z' coordinate can vary slightly between different reports.

Material Properties

The unique crystal structure of Ti_3AlC_2 gives rise to a combination of metallic and ceramic properties. A summary of key quantitative data is provided below.

Property	Value	Reference
Mechanical Properties		
Young's Modulus (E)	297 GPa	[4][5][12]
Shear Modulus (G)	124 GPa	[4][12]
Vickers Hardness (Hv)	~3.5 GPa	[4][5][12]
Flexural Strength	375 ± 15 MPa	[5][12]
Compressive Strength	560 ± 20 MPa	[12]
Fracture Toughness (K_{IC})	$7.2 \text{ MPa}\cdot\text{m}^{1/2}$	[5]
Electrical & Thermal Properties		
Electrical Conductivity (25°C)	$2.9 \times 10^6 \text{ S}\cdot\text{m}^{-1}$	[5]
Electrical Resistivity (RT)	$0.35 \pm 0.03 \mu\Omega\cdot\text{m}$	[12][13]
Thermal Expansion Coeff. (25-1200°C)	$9.0 \times 10^{-6} \text{ K}^{-1}$	[12]

Experimental Protocols

The synthesis and characterization of Ti_3AlC_2 are critical for obtaining high-purity samples and verifying its structural integrity.

Synthesis Protocols

Several methods are employed for the synthesis of Ti_3AlC_2 , with reactive hot-pressing and self-propagating high-temperature synthesis (SHS) being common.[\[12\]](#)[\[14\]](#)[\[15\]](#)

Example Protocol: Reactive Hot-Pressing / Hot Isostatic Pressing (HIP)

- **Precursor Preparation:** Elemental powders of titanium (Ti), aluminum (Al), and graphite (C) are mixed in a stoichiometric or near-stoichiometric ratio (e.g., $3\text{Ti}/1.1\text{Al}/1.8\text{C}$).[\[12\]](#)
- **Milling:** The powder mixture is ball-milled, typically for several hours (e.g., 12 h), to ensure homogeneity.[\[12\]](#)
- **Compaction:** The milled powder is cold-pressed into a desired shape (e.g., bars) under high pressure (~ 300 MPa).[\[12\]](#)
- **Sintering:** The compacted sample is placed in a Hot Isostatic Press (HIP). It is heated under an inert argon atmosphere to a high temperature (e.g., 1400°C) and pressure (e.g., 70 MPa) and held for an extended period (e.g., 16 hours).[\[12\]](#)
- **Cooling:** The sample is cooled to room temperature, after which the high-purity, dense polycrystalline Ti_3AlC_2 can be recovered.

Characterization Protocols

X-Ray Diffraction (XRD): XRD is the primary technique used to confirm the phase purity and determine the crystal structure of synthesized Ti_3AlC_2 .

- **Sample Preparation:** A small amount of the synthesized bulk material is ground into a fine powder.
- **Data Acquisition:** The powder is mounted in a diffractometer. A monochromatic X-ray beam (commonly Cu $K\alpha$ radiation, $\lambda=1.5418$ Å) is directed at the sample.[\[16\]](#)

- Analysis: The diffraction pattern is recorded over a range of 2θ angles. The resulting peaks are compared to standard diffraction patterns for Ti_3AlC_2 (e.g., JCPDS #01-074-8806) and potential impurity phases like TiC.[17] The prominent (002) diffraction peak for Ti_3AlC_2 appears at a low angle, around $2\theta \approx 9.5^\circ$. [17]

Scanning Electron Microscopy (SEM): SEM is used to analyze the microstructure, including grain size and morphology, of the sintered material.

- Sample Preparation: A cross-section of the bulk sample is cut, mounted, and polished to a mirror finish.
- Imaging: The sample is placed in the SEM chamber. An electron beam is scanned across the surface, and the resulting secondary or backscattered electrons are used to form an image that reveals the grain structure and any secondary phases or porosity.

Conclusion

Ti_3AlC_2 stands out as a prototypical MAX phase material with a well-defined hexagonal layered crystal structure. This structure directly imparts a unique and advantageous combination of ceramic and metallic properties, including good electrical conductivity, excellent thermal stability, and machinability. The established protocols for its synthesis and characterization allow for the reliable production of high-purity samples, facilitating further research into its fundamental properties and its application in advanced technologies, including its use as a precursor for creating $\text{Ti}_3\text{C}_2\text{T}_x$ MXene, a two-dimensional material with exceptional properties. [6]

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